

Heliotrine: A Comprehensive Technical Guide on its Chemical Structure and Properties

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Compound of Interest

Compound Name: *Heliotrine*

Cat. No.: B1673042

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Introduction

Heliotrine is a naturally occurring pyrrolizidine alkaloid (PA) found in numerous plant species, particularly those belonging to the *Heliotropium*, *Crotalaria*, and *Senecio* genera.^[1] Historically, PAs have been recognized for their significant hepatotoxicity, posing risks to both livestock and humans through contaminated food sources.^[2] However, emerging research has unveiled a spectrum of pharmacological activities associated with **heliotrine**, including anti-inflammatory, antioxidant, and anticancer properties, sparking interest in its potential therapeutic applications.^{[1][3]} This technical guide provides an in-depth overview of the chemical structure, physicochemical properties, biological activities, and toxicological profile of **heliotrine**, with a focus on quantitative data and detailed experimental methodologies.

Chemical Structure and Physicochemical Properties

Heliotrine is a monoester pyrrolizidine alkaloid.^[4] Its chemical structure consists of a necine base, heliotridine, esterified with heliotric acid.

Table 1: Chemical and Physicochemical Properties of **Heliotrine**

Property	Value	Reference
Chemical Name	[(7S,8R)-7-hydroxy-5,6,7,8-tetrahydro-3H-pyrrolizin-1-yl]methyl (2S)-2-hydroxy-2-[(1R)-1-methoxyethyl]-3-methylbutanoate	[5]
CAS Number	303-33-3	[5]
Molecular Formula	C ₁₆ H ₂₇ NO ₅	[5]
Molecular Weight	313.39 g/mol	[5]
Appearance	White powder	[5]
Solubility	Soluble in chloroform and ethanol	[5]
logP (Octanol/Water Partition Coefficient)	0.327 (Crippen Calculated)	[6]
Water Solubility (logS)	-1.42 (Crippen Calculated)	[6]
SMILES	C--INVALID-LINK--C (C(=O)OCC1=CCN2[C@H]1--INVALID-LINK--O)O">C@HOC	[7]
InChIKey	LMFKRLGHEKVMNT-UJDVCPFMSA-N	[7]

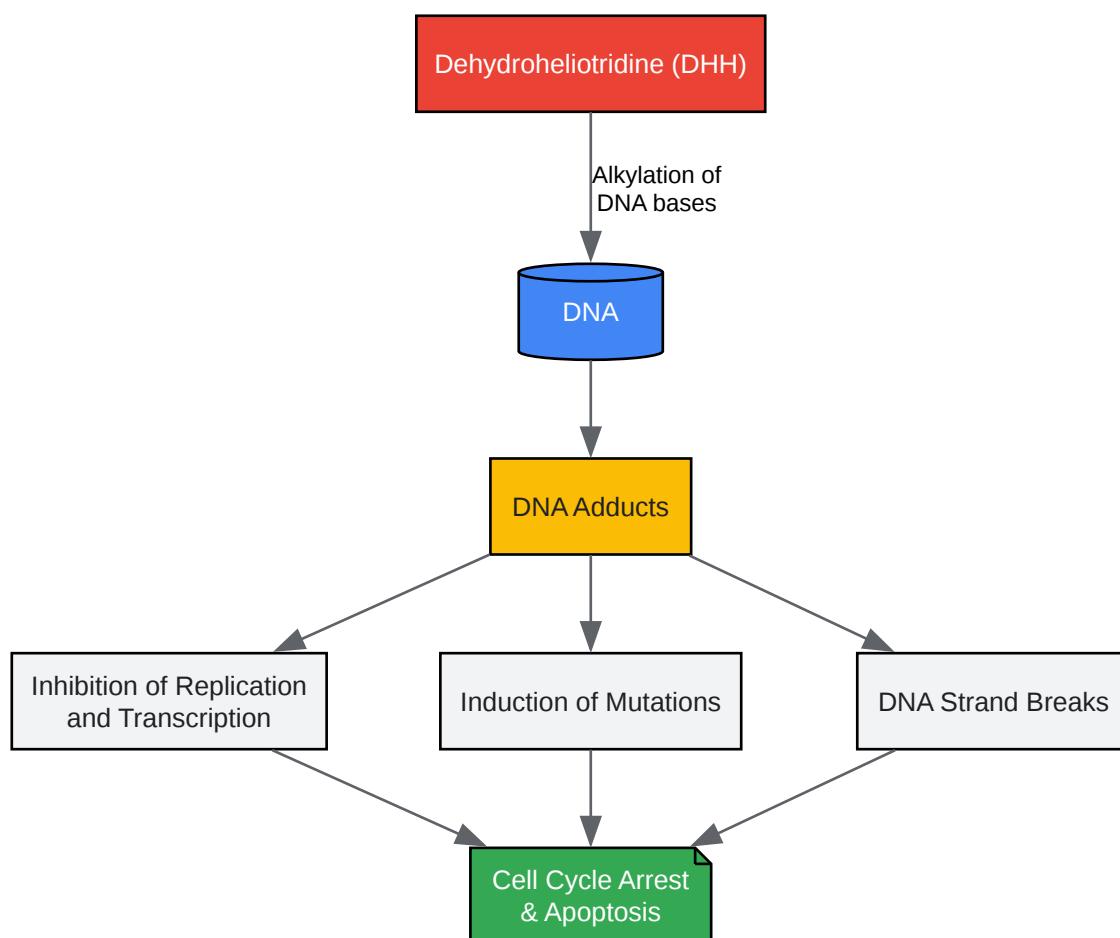
Biological Activities and Mechanism of Action

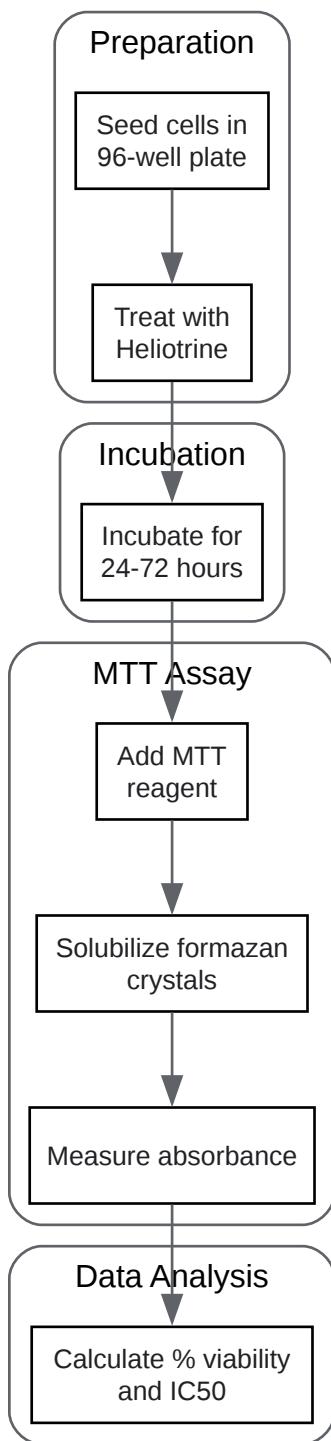
The biological effects of **heliotrine** are complex and primarily attributed to its metabolic activation in the liver.

Metabolic Activation and Toxicity

Heliotrine itself is a pro-toxicant and requires metabolic activation by cytochrome P450 (CYP) enzymes, particularly CYP3A4 and CYP2B6, in the liver.[\[8\]](#) This process generates highly reactive pyrrolic metabolites, known as dehydroheliotridine (DHH). These electrophilic

metabolites can readily alkylate cellular macromolecules such as DNA and proteins, leading to cytotoxicity, genotoxicity, and the characteristic hepatotoxicity associated with PAs.[8][9] The primary toxic outcome is hepatic sinusoidal obstruction syndrome (HSOS), previously known as veno-occlusive disease (VOD).[8]





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